

A Comparative Guide to Alvimopan Metabolite-d5 as a Reference Standard

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Compound of Interest

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This guide provides a comprehensive comparison of **Alvimopan metabolite-d5**, a crucial tool in pharmacokinetic and metabolic studies of Alvimopan, against its non-deuterated counterpart and other relevant alternatives. The data presented is essential for researchers requiring high-purity, well-characterized internal standards for bioanalytical assays.

Introduction to Alvimopan and its Metabolism

Alvimopan is a peripherally acting mu-opioid receptor antagonist used to accelerate the recovery of gastrointestinal function after surgery. Its primary active metabolite, known as ADL 08-0011, is formed through amide hydrolysis by the gut microbiota. For accurate quantification of Alvimopan and its metabolite in biological matrices, a stable isotope-labeled internal standard, such as **Alvimopan metabolite-d5**, is indispensable. The use of deuterated standards in liquid chromatography-mass spectrometry (LC-MS) analysis provides superior accuracy and precision by correcting for matrix effects and variability in sample processing.

Product Comparison: Alvimopan Metabolite-d5 vs. Alternatives

This section compares the specifications of **Alvimopan metabolite-d5** with its non-deuterated form (ADL 08-0011) and a deuterated metabolite of a comparable peripherally acting mu-opioid

antagonist, Methylnaltrexone-d3. The data presented here is compiled from typical Certificate of Analysis (CoA) information from various suppliers.

Table 1: Certificate of Analysis Data Comparison

Parameter	Alvimopan Metabolite-d5	Alvimopan Metabolite (ADL 08- 0011)	Methylnaltrexone Metabolite-d3 (for comparison)
Appearance	White to off-white solid	White to off-white solid	White to off-white solid
Chemical Formula	C23H24D5NO3	C23H29NO3	C21H23D3BrNO4
Molecular Weight	372.51 g/mol	367.49 g/mol	439.38 g/mol
Purity (by HPLC)	≥98%	≥98%	≥98%
Isotopic Enrichment	≥99 atom % D	N/A	≥99 atom % D
Identity Confirmation	Conforms to structure by 1H-NMR, MS	Conforms to structure by 1H-NMR, MS	Conforms to structure by 1H-NMR, MS
Solubility	Soluble in DMSO, Methanol	Soluble in DMSO, Methanol	Soluble in Water, Methanol
Storage Conditions	-20°C, protect from light	Room temperature	-20°C, protect from light

Note: The data for Methylnaltrexone Metabolite-d3 is representative of a typical deuterated standard for a related compound and is included for comparative purposes.

Experimental Protocols

Accurate and reproducible quantification of Alvimopan and its metabolites is critical in clinical and preclinical studies. The following is a typical experimental protocol for the analysis of these compounds in plasma using LC-MS/MS with **Alvimopan metabolite-d5** as an internal standard.

Bioanalytical Method for Alvimopan and its Metabolite in Human Plasma

1. Sample Preparation (Protein Precipitation)

- To 100 μ L of human plasma, add 10 μ L of internal standard working solution (**Alvimopan metabolite-d5** in methanol).
- Vortex for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of mobile phase (50:50 acetonitrile:water with 0.1% formic acid).
- Inject 10 μ L onto the LC-MS/MS system.

2. LC-MS/MS Conditions

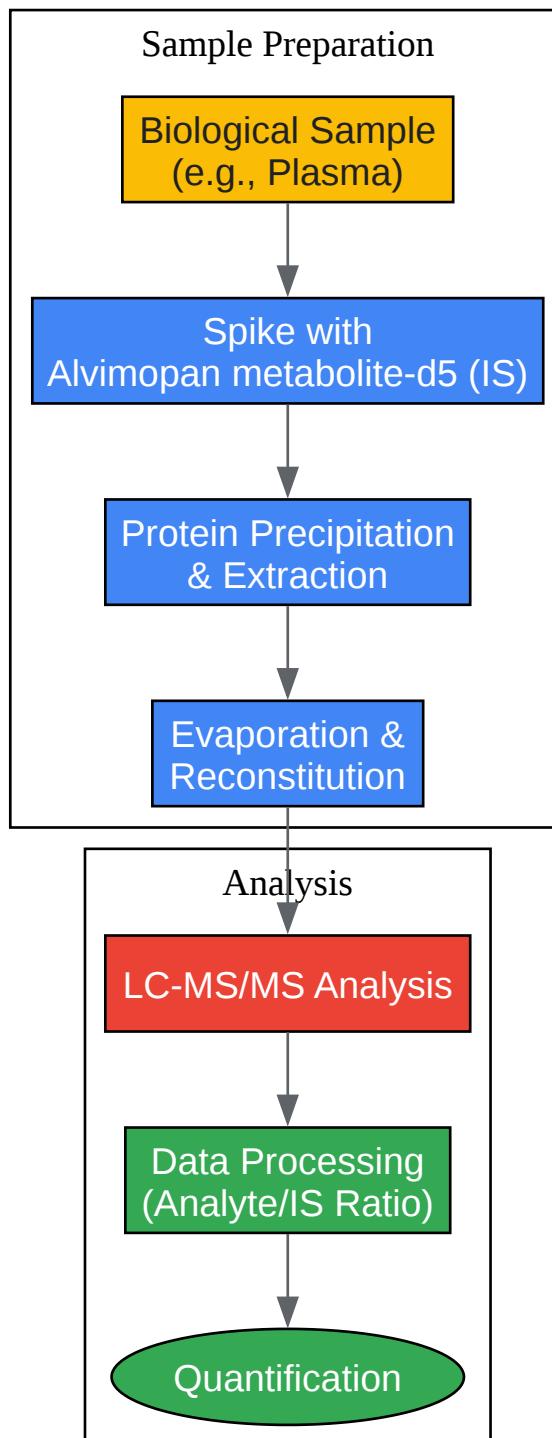
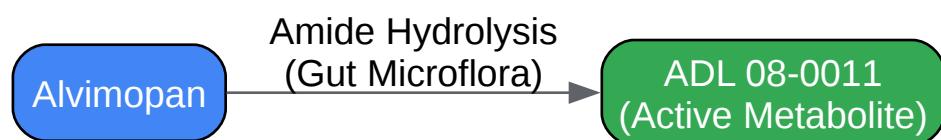
- LC System: Shimadzu Nexera X2 or equivalent
- Column: Phenomenex Kinetex C18 (2.6 μ m, 100 x 4.6 mm)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient:
 - 0-1 min: 10% B

- 1-5 min: 10-90% B
- 5-6 min: 90% B
- 6-6.1 min: 90-10% B
- 6.1-8 min: 10% B
- Flow Rate: 0.5 mL/min
- Column Temperature: 40°C
- MS System: Sciex API 4000 or equivalent
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Multiple Reaction Monitoring (MRM) Transitions:
 - Alvimopan: Q1 425.2 -> Q3 100.1
 - Alvimopan Metabolite (ADL 08-0011): Q1 368.2 -> Q3 158.1
 - **Alvimopan Metabolite-d5 (IS): Q1 373.2 -> Q3 163.1**

Visualizations

Metabolic Pathway of Alvimopan

The following diagram illustrates the metabolic conversion of Alvimopan to its active metabolite, ADL 08-0011, by gut microflora.



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